

Essential Safety and Operational Guide for Handling CRAC Intermediate 1

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Compound of Interest

Compound Name: CRAC intermediate 1

Cat. No.: B1139442

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **CRAC intermediate 1**, also known as 5-(S)-Fluorowillardine. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical Identifier:

- Name: **CRAC intermediate 1**; 5-(S)-Fluorowillardine
- CAS Number: 140187-23-1
- Molecular Formula: $C_7H_8FN_3O_4$
- Molecular Weight: 217.15 g/mol

Hazard Identification and Classification

CRAC intermediate 1 is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.

- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.

Signal Word: Warning

Hazard Pictogram:

GHS07: Exclamation Mark

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) strategy is mandatory to prevent contact with skin, eyes, and the respiratory system.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Chemical safety goggles and a face shield.	Goggles should be tight-fitting to protect against dust and splashes. A face shield should be worn in conjunction with goggles when handling the solid compound or solutions.
Hands	Chemical-resistant gloves.	Neoprene or nitrile gloves are recommended. Always inspect gloves for integrity before use and dispose of them properly after handling the chemical. [2]
Body	Flame-resistant lab coat.	A lab coat should be worn to protect against minor splashes. Ensure it is fully buttoned.
Respiratory	Use in a well-ventilated area. A respirator may be required.	All handling of the solid and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhaling dust or vapors. [1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
Feet	Closed-toe shoes.	Shoes should be made of a material that resists chemical penetration.

Safe Handling and Operational Plan

Adherence to a strict protocol is necessary to minimize exposure and prevent accidents when handling **CRAC intermediate 1**.

1. Engineering Controls:

- Always handle the solid compound and prepare solutions in a properly functioning chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.^[2]

2. Procedural Steps for Handling:

- Before use, inspect the container for any damage or leaks.
- Carefully weigh the required amount of the solid in the fume hood. Avoid generating dust.
- When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[1]

3. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
- After skin contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- After swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

Proper disposal of **CRAC intermediate 1** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **CRAC intermediate 1** (solid and solutions) in a designated, properly labeled, and sealed hazardous waste container.
- Do not dispose of this chemical down the drain or in regular trash.^[1]

2. Container Disposal:

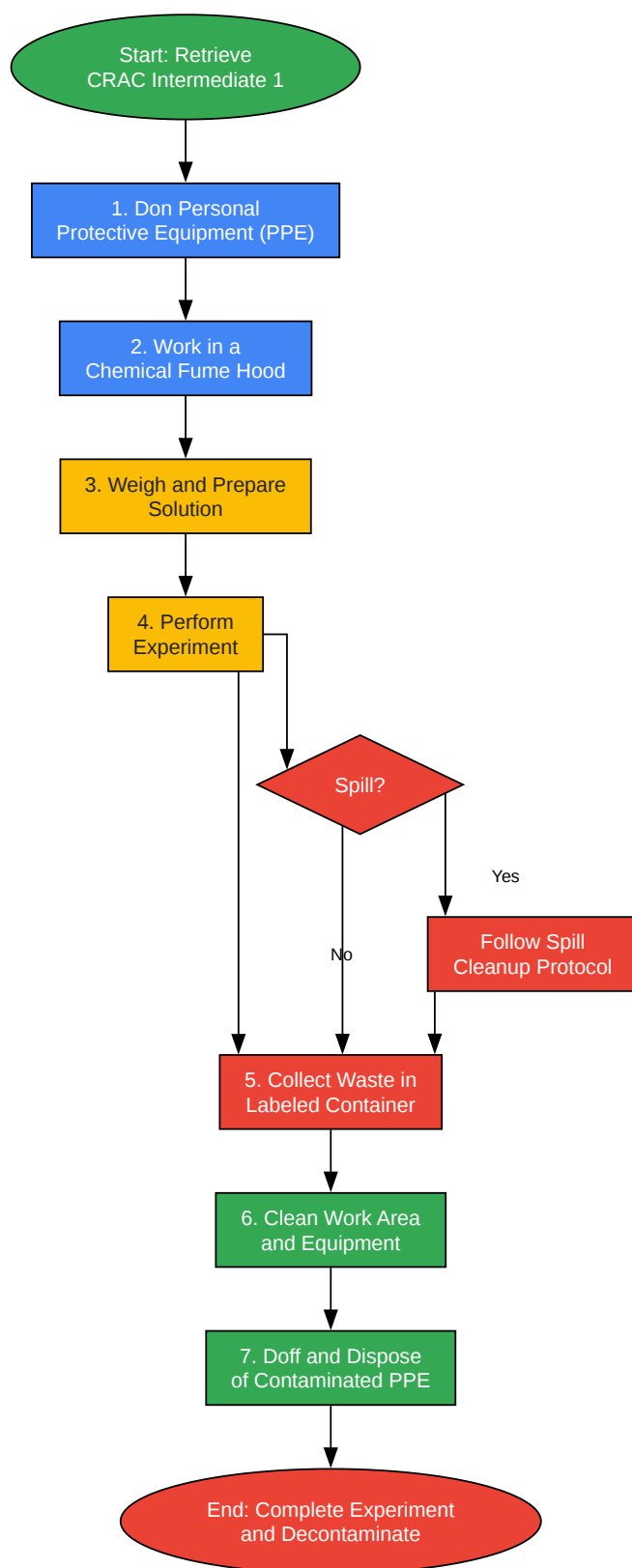
- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.
- Decontaminated containers can then be disposed of according to institutional guidelines.

3. Spill Management:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in the hazardous waste container.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in the hazardous waste container.
- Ventilate the area and wash the spill site after material pickup is complete.
- For large spills, evacuate the area and contact your institution's environmental health and safety department.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **CRAC intermediate 1**.



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References

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